

Phenyl Styryl Sulfones: A Comparative Analysis of Biological Activity Across Diverse Cell Lines

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Compound of Interest

Compound Name: *Phenyl styryl sulfone*

Cat. No.: *B091846*

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This guide provides a comprehensive cross-validation of the biological activities of **phenyl styryl sulfones** and their derivatives, targeting researchers, scientists, and drug development professionals. **Phenyl styryl sulfones** are a class of organic compounds that have garnered significant interest in the scientific community due to their potent and varied biological effects, particularly in the realms of oncology and inflammatory diseases. This document summarizes key quantitative data, details common experimental protocols, and visualizes the underlying molecular pathways to offer an objective comparison of their performance in different cellular contexts.

Key Biological Activities: Anticancer and Anti-inflammatory Effects

Research has primarily highlighted two major therapeutic potentials of **phenyl styryl sulfones**:

- Anticancer Activity: Numerous studies have demonstrated the ability of **phenyl styryl sulfone** derivatives to inhibit the proliferation of a wide range of cancer cell lines. Their mechanisms of action often involve the induction of apoptosis (programmed cell death) and cell cycle arrest through the modulation of key signaling pathways.
- Anti-inflammatory and Neuroprotective Activity: A growing body of evidence suggests that these compounds can also mitigate inflammatory responses. This is largely attributed to their

ability to inhibit the NLRP3 inflammasome, a key component of the innate immune system, and to modulate stress-activated protein kinase pathways, offering potential therapeutic avenues for inflammatory and neurodegenerative diseases.

Comparative Analysis of Anticancer Activity

The cytotoxic effects of various **phenyl styryl sulfone** derivatives have been evaluated across a spectrum of human cancer cell lines. The half-maximal inhibitory concentration (IC50), a measure of the potency of a substance in inhibiting a specific biological or biochemical function, is a key metric for comparison. While a single **phenyl styryl sulfone** compound has not been exhaustively tested against all cell lines, a compilation of data from various studies on structurally related derivatives provides valuable insights into their therapeutic potential.

Compound	Class/Derivative	Cell Line	Cancer Type	IC50 (μM)	Reference
Rigosertib (Styryl Benzyl Sulfone)		A549	Lung Adenocarcinoma	~0.1	[1]
U87-MG		Glioblastoma	>1		[1]
Vinyl Sulfone Derivative (VF16)		A431	Skin Carcinoma	33.52 ± 2.57	[2]
A549		Lung Adenocarcinoma	54.63 ± 0.09		[2]
H1975		Lung Adenocarcinoma (mutant EGFR)	30.38 ± 1.37		[2]
Spiro-thiadiazole Derivative (1)		RXF393	Renal Carcinoma	7.01 ± 0.39	
HT29		Colon Carcinoma	24.3 ± 1.29		
LOX IMVI		Melanoma	9.55 ± 0.51		

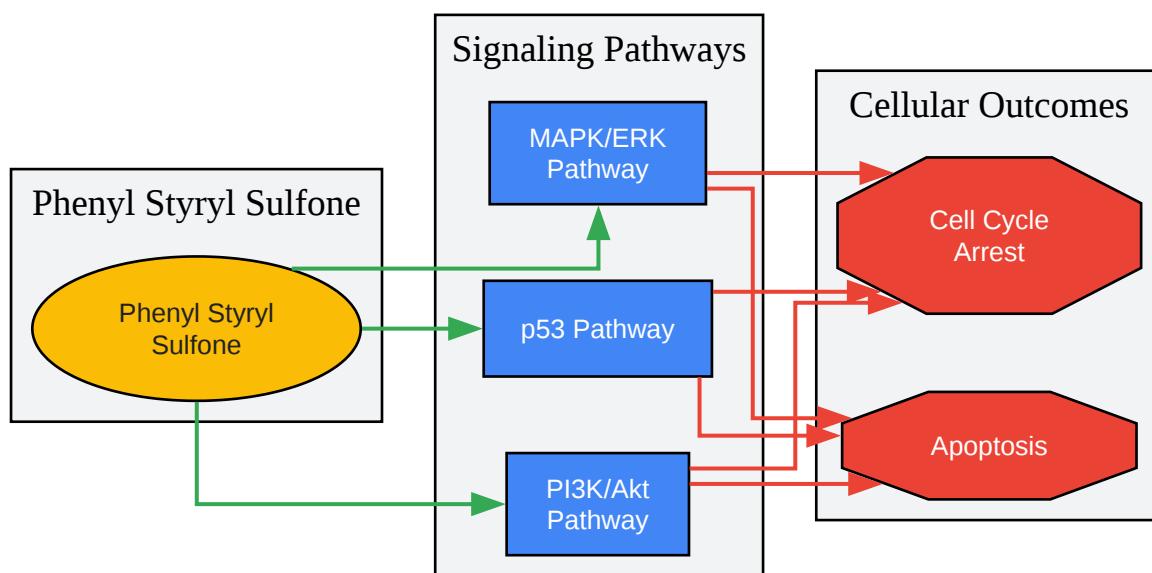
Comparative Analysis of Anti-inflammatory and Neuroprotective Activity

The anti-inflammatory and neuroprotective properties of **phenyl styryl sulfones** are often assessed by their ability to inhibit inflammatory mediators and protect neuronal cells from toxins.

Compound	Class/Derivative	Assay	Cell Model	IC50 / Effect	Reference
Phenyl Vinyl Sulfone (5b)		NLRP3 Inflammasome Inhibition	-	0.91 ± 0.06 µM	[3]
Phenyl Vinyl Sulfone (7a)		NLRP3 Inflammasome Inhibition	-	1.83 ± 0.28 µM	[3]
Styryl Sulfone (4d)		Neuroprotection against MPP+	Mesencephalic neurons	Most active agent in the study	[4]

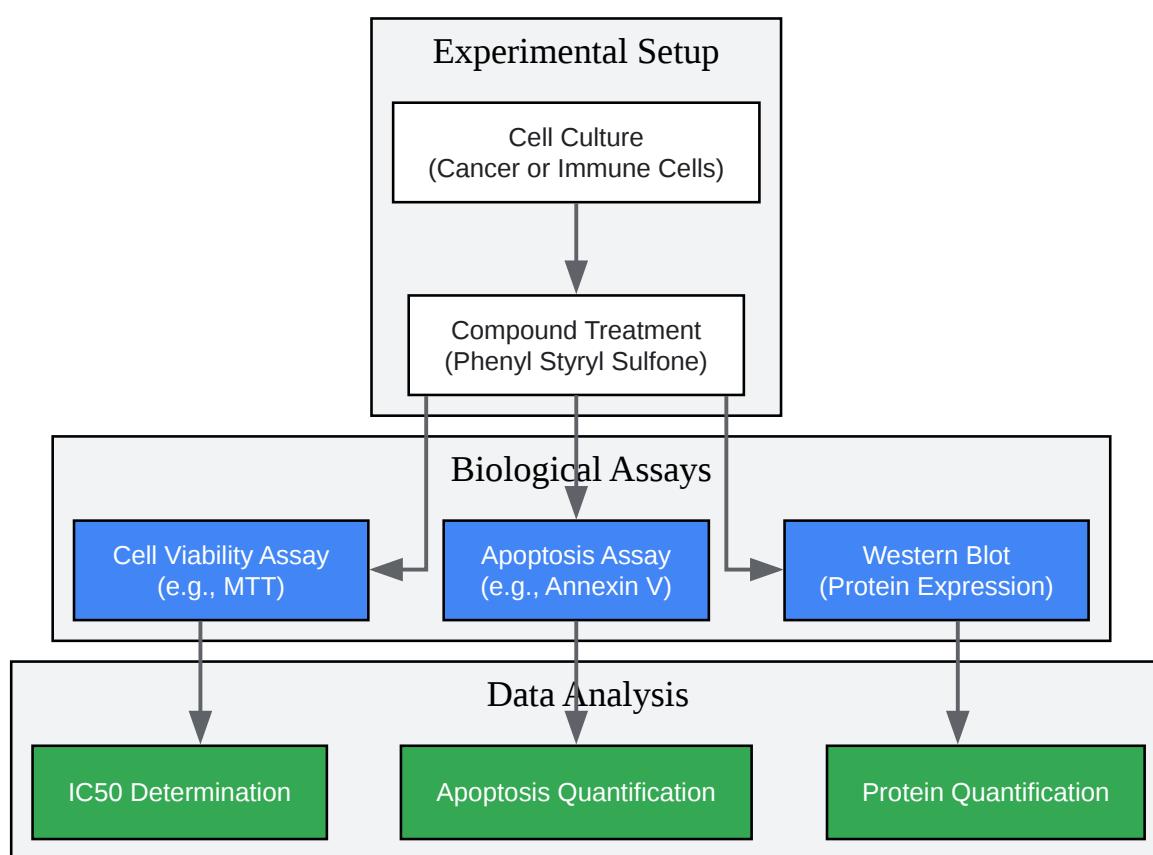
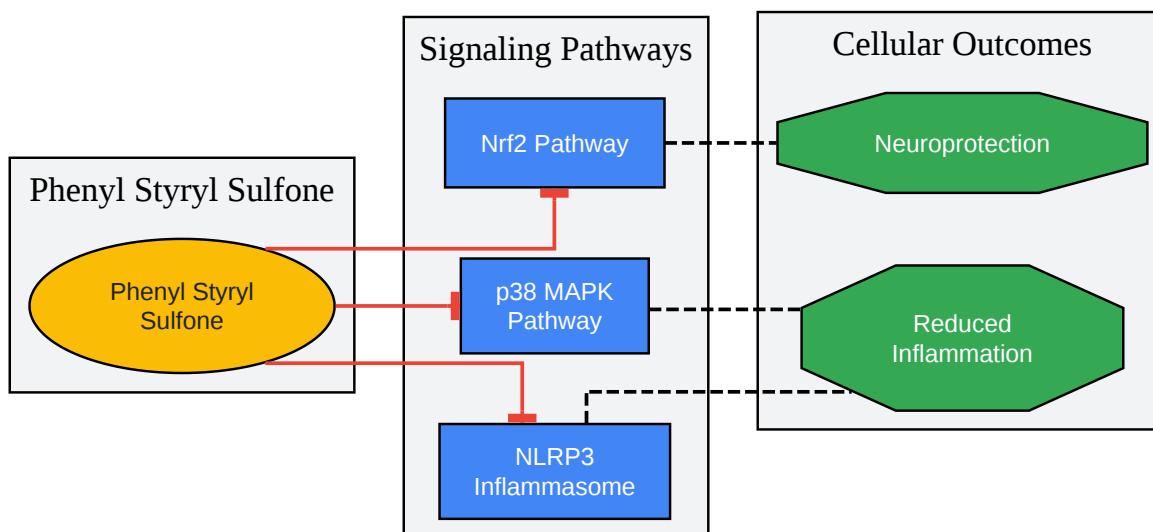
Signaling Pathways Modulated by Phenyl Styryl Sulfones

The biological effects of **phenyl styryl sulfones** are underpinned by their interaction with and modulation of critical intracellular signaling pathways.



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Anticancer signaling pathways targeted by **phenyl styryl sulfones**.



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